

Analytical techniques for the characterization of 3,7-Dichlorocinnoline

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Compound of Interest

Compound Name: 3,7-Dichlorocinnoline

CAS No.: 817209-49-7

Cat. No.: B13129858

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Application Note: Analytical Characterization of 3,7-Dichlorocinnoline

Introduction & Significance

3,7-Dichlorocinnoline (CAS: Research Grade/Rare) is a 1,2-benzodiazine derivative. Unlike its ubiquitous analog 4,7-dichloroquinoline (a precursor to chloroquine), the **3,7-dichlorocinnoline** isomer is a specific research intermediate. It serves as a critical scaffold for developing kinase inhibitors and antibacterial agents where the N=N bond provides unique hydrogen bonding acceptor capabilities and altered metabolic stability compared to quinolines.

This guide addresses the challenge of characterizing this less-common isomer, providing a self-validating analytical strategy to distinguish it from structural isomers (e.g., 4,7-dichlorocinnoline or quinoline impurities).

Physicochemical Profile

Property	Value / Characteristic	Notes
Molecular Formula	C ₈ H ₄ Cl ₂ N ₂	
Molecular Weight	199.04 g/mol	Monoisotopic mass: 197.975
Appearance	Pale yellow to tan crystalline solid	Color deepens upon oxidation/light exposure
Solubility	DMSO, DMF, DCM, Chloroform	Poorly soluble in water; sparingly soluble in MeOH
Melting Point	Predicted range:[1][2][3] 140–160 °C	Depends on crystal habit/purity
LogP (Calc)	~3.2	Lipophilic; retention expected in RP-HPLC

Structural Identification Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Confirm regiochemistry of chlorination at positions 3 and 7. Solvent: DMSO-d₆ (preferred for solubility) or CDCl₃.

Predicted ¹H NMR Signature (400 MHz, DMSO-d₆)

The cinnoline core has protons at positions 3, 4, 5, 6, 7, 8.

- Substitution: Cl at C3 and C7.
- Remaining Protons: H4, H5, H6, H8.

Proton	Multiplicity	Approx. ^{[4][5]} Shift (δ ppm)	Structural Logic
H4	Singlet (s)	8.20 – 8.50	Most deshielded singlet. Alpha to N1/N2 system; no vicinal coupling (H3 is Cl).
H5	Doublet (d)	7.90 – 8.10	Coupled to H6 (ortho).
H6	Doublet of Doublets (dd)	7.60 – 7.80	Coupled to H5 (ortho) and H8 (meta).
H8	Doublet (d)	8.00 – 8.15	Deshielded by N1 lone pair; meta-coupled to H6.

Critical Validation Check:

- Absence of H3: You must NOT see a doublet at ~7.8-8.0 ppm typically associated with H3 in unsubstituted cinnoline.
- H4 Singlet: The presence of a sharp singlet at >8.0 ppm is the diagnostic peak for 3-substituted cinnolines.

¹³C NMR Key Features

- C3-Cl: Quaternary carbon, typically ~145–150 ppm.
- C7-Cl: Quaternary carbon, typically ~135–140 ppm.
- C4: Methine carbon, intense peak.

Mass Spectrometry (MS)

Objective: Confirm molecular formula and halogen pattern. Method: LC-MS (ESI+) or GC-MS (EI).

Isotope Pattern Analysis (Self-Validating Step): For a molecule with two chlorine atoms, the molecular ion cluster must follow the 9:6:1 intensity ratio.

- m/z 199 (M⁺): Base peak (100% relative abundance) - ³⁵Cl/³⁵Cl
- m/z 201 (M+2): ~65% relative abundance - ³⁵Cl/³⁷Cl
- m/z 203 (M+4): ~10% relative abundance - ³⁷Cl/³⁷Cl

Fragmentation (EI):

- Loss of N₂ (m/z -28): Characteristic of cinnolines (retro-Diels-Alder like collapse).
- Loss of Cl (m/z -35/37): Formation of radical cation.

Chromatographic Purity Protocol (HPLC)

Objective: Quantify purity >95% for biological assays.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 μm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic) and 320 nm (cinnoline n->π* band).

Gradient Table:

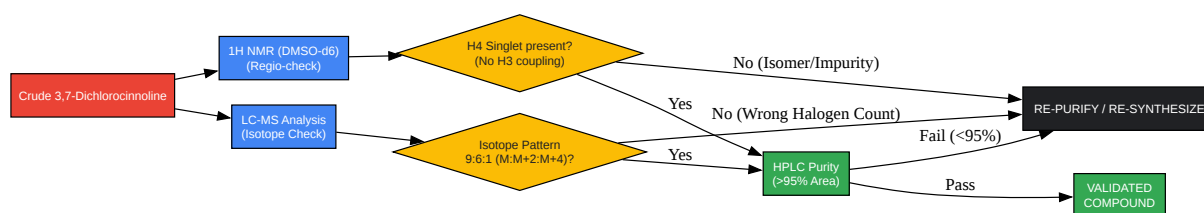
Time (min)	% A	% B	Phase
0.0	95	5	Equilibration
2.0	95	5	Injection/Hold
12.0	5	95	Gradient Elution
15.0	5	95	Wash

| 15.1 | 95 | 5 | Re-equilibration |

Troubleshooting:

- Tailing Peaks: Cinnoline nitrogens can interact with silanols. Use a column with high end-capping or add 10mM Ammonium Acetate to the aqueous phase.

Visualization of Analytical Logic



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Figure 1: Logical workflow for the structural validation of **3,7-dichlorocinnoline**, emphasizing the critical checkpoints of isotope pattern analysis and NMR regiochemistry.

References

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